

A Comprehensive Spectroscopic and Analytical Guide to 1-Methylbutyl Acrylate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Methylbutyl acrylate

CAS No.: 51575-80-5

Cat. No.: B1617211

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic properties of **1-methylbutyl acrylate** (also known as sec-pentyl acrylate), a key monomer in polymer synthesis. Aimed at researchers and professionals in chemical synthesis and materials science, this document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. While direct experimental spectra for **1-methylbutyl acrylate** are not widely published, this guide synthesizes data from closely related structural analogs to present a highly accurate and predictive characterization. We will delve into the causality behind spectral features, provide standard analytical protocols, and offer a framework for the comprehensive characterization of this and similar acrylate esters.

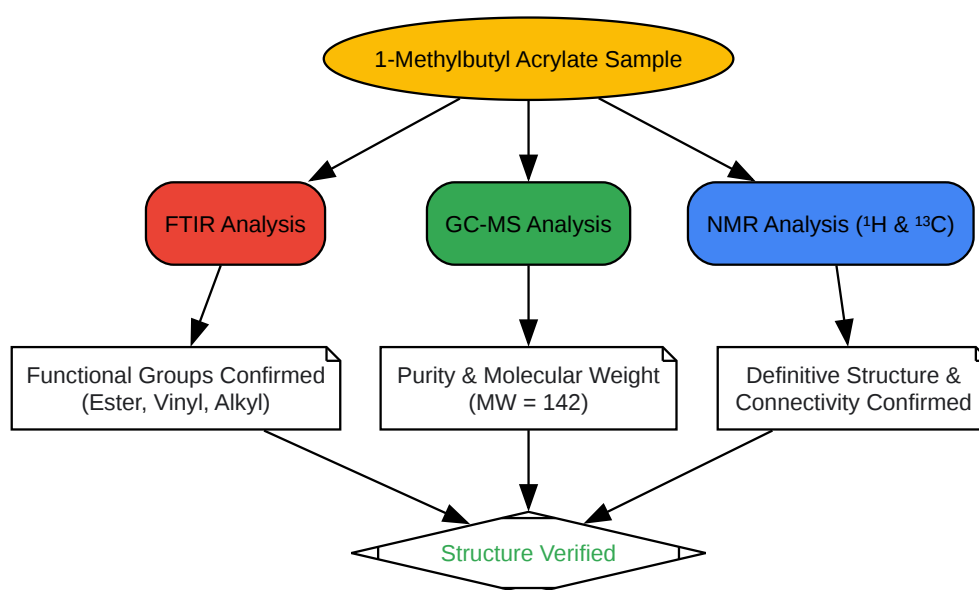
Introduction and Molecular Structure

1-Methylbutyl acrylate ($C_8H_{14}O_2$) is an ester of acrylic acid and 2-pentanol.[1] Its structure combines the reactive vinyl group of the acrylate moiety with the chiral, branched alkyl chain of the 1-methylbutyl group. This combination influences its polymerization characteristics and the

physical properties of the resulting polymers. Accurate spectroscopic characterization is paramount for confirming its identity, assessing purity, and understanding its reactivity.

The inherent chirality at the C1' position of the alkyl chain introduces magnetic inequivalence for adjacent protons and carbons, a key feature to be explored in the NMR analysis.

Figure 2: Spectroscopic Characterization Workflow



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Sources

- [1. 1-Methylbutyl acrylate | C₈H₁₄O₂ | CID 103492 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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